

Unlocking the Electronic Landscape of M-MOF-74: A DFT-Based Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MOF-74-Ni

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A deep dive into the electronic structures of Metal-Organic Frameworks (MOFs) is crucial for tailoring their application in areas like gas separation, catalysis, and drug delivery. This guide provides a comparative analysis of the electronic properties of the M-MOF-74 series, where M represents various metal centers, based on Density Functional Theory (DFT) studies. We present key quantitative data, detailed experimental protocols, and a visual representation of the computational workflow to aid researchers in this dynamic field.

The M-MOF-74 series, also known as CPO-27-M, is renowned for its high density of open metal sites, leading to exceptional performance in various applications. The choice of the metal cation (M) significantly influences the electronic structure and, consequently, the material's properties. DFT calculations have emerged as a powerful tool to elucidate these structure-property relationships at the atomic level.

Comparative Analysis of Electronic Properties

DFT studies have revealed significant variations in the electronic properties of M-MOF-74 with different metal centers. Key parameters such as band gap energies and the nature of metal-ligand bonding are summarized below.

Metal (M)	Calculated Band Gap (eV)	Magnetic Behavior	Key Findings
Mg	1.20 - 1.73	Non-magnetic	Exhibits semiconducting properties.[1][2] The bonds between magnesium cations and oxygen atoms are predominantly ionic.[2]
Mn	-	-	The bonding between manganese cations and oxygen atoms is primarily ionic.[2][3]
Co	-	-	Shows predominantly ionic character in the bonds between cobalt cations and oxygen atoms.[2][3] Unusual H-bonds have been identified in Co-MOF-74.[3]
Ni	-	Ferromagnetic	-
Zn	-	-	-
Ti	-	Antiferromagnetic	Predicted to be an efficient adsorbent for toxic molecules.[4][5]
V	-	Antiferromagnetic	Predicted to be an efficient adsorbent for toxic molecules and shows potential for magnetic sensing of NO ₂ .[4][5]
Cr	-	Antiferromagnetic	-

Fe	-	Antiferromagnetic	-
Cu	-	Antiferromagnetic	-

Note: A hyphen (-) indicates that the specific quantitative data was not readily available in the summarized search results. The magnetic behaviors for Ti, V, Cr, Mn, Fe, Co, and Cu are reported as antiferromagnetic, while Ni-MOF-74 is ferromagnetic.[4][5]

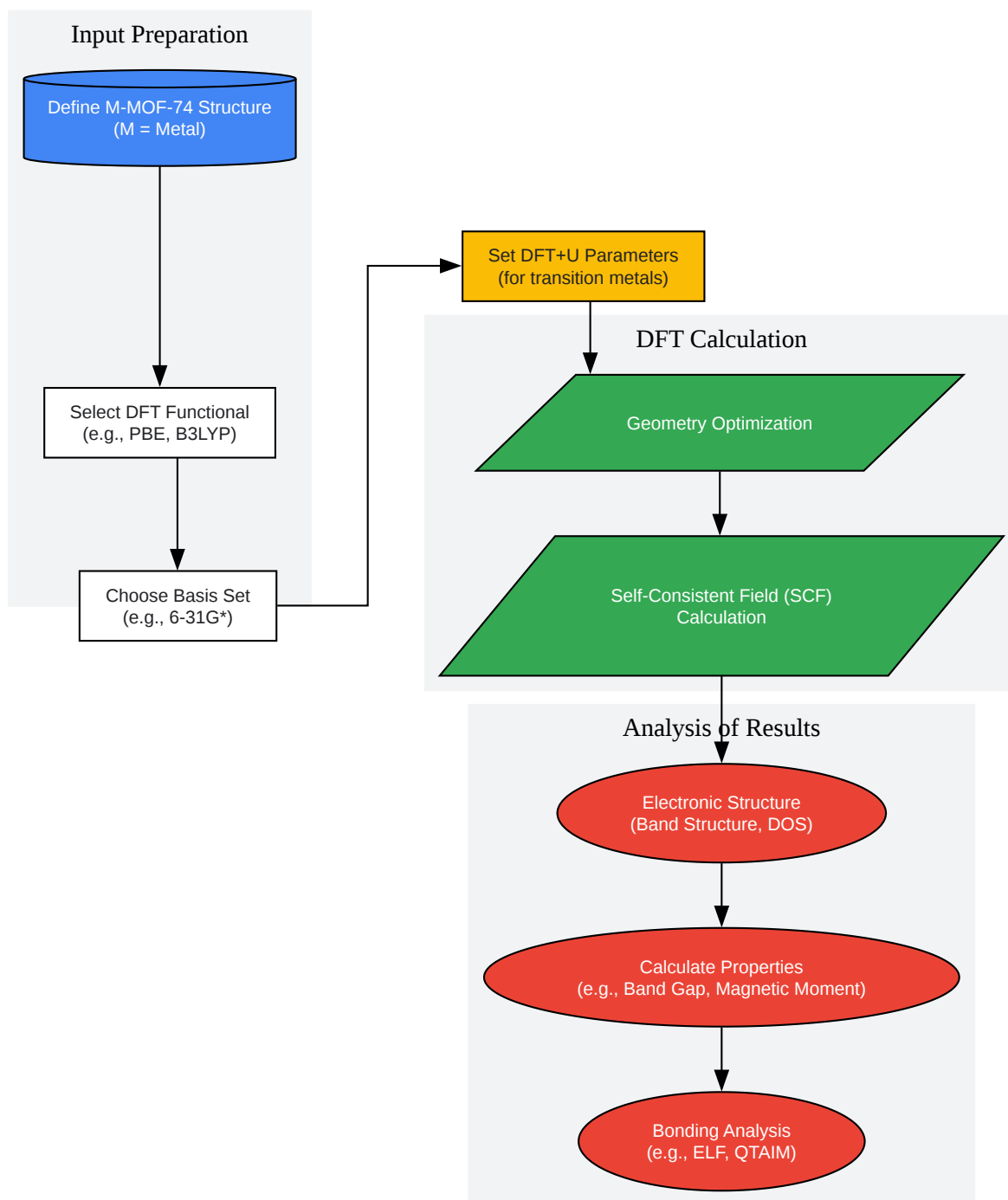
Experimental and Computational Protocols

The presented data is derived from first-principles DFT calculations. A typical computational methodology involves the following steps:

- **Structural Optimization:** The crystal structure of the M-MOF-74 is optimized to find the lowest energy configuration. This involves relaxing both the lattice parameters and the atomic positions until the forces on the atoms are negligible.[1]
- **Electronic Structure Calculation:** Using the optimized geometry, the electronic structure is calculated. This step yields the band structure and the density of states (DOS), which are crucial for understanding the electronic properties.
- **Choice of Functional and Basis Set:** The accuracy of DFT calculations is highly dependent on the choice of the exchange-correlation functional and the basis set. For instance, hybrid functionals like B3LYP and M06 with a 6-31G* basis set have been employed in some studies.[1]
- **DFT+U for Transition Metals:** For transition metals with strongly correlated d-electrons, a Hubbard U correction (DFT+U) is often applied to improve the description of their electronic states and provide better agreement with experimental bandgaps.[4][5][6]

Computational Workflow for DFT Analysis of M-MOF-74

The following diagram illustrates the typical workflow for performing DFT calculations on M-MOF-74 materials.



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Computational workflow for DFT studies of M-MOF-74.

This guide provides a foundational understanding of the comparative electronic structures of M-MOF-74 as determined by DFT studies. Researchers can leverage this information to select appropriate metal centers for specific applications and to guide further computational and experimental investigations into this versatile class of materials.

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- To cite this document: BenchChem. [Unlocking the Electronic Landscape of M-MOF-74: A DFT-Based Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15791520/docs#unlocking-the-electronic-landscape-of-m-mof-74-a-dft-based-comparative-guide\]](https://www.benchchem.com/product/b15791520/docs#unlocking-the-electronic-landscape-of-m-mof-74-a-dft-based-comparative-guide)

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